Spectroscopic Characterization of Ethyl 2-phenylquinoline-4-carboxylate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*Ethyl 2-phenylquinoline-4-carboxylate*
CAS No.:	*4420-46-6*
Cat. No.:	*B11843918*

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Target Audience: Researchers, Analytical Chemists, and Drug Development Professionals
Content Focus: Structural Elucidation, Spectroscopic Causality, and Experimental Methodologies

Executive Summary & Objective

In modern drug discovery and materials science, quinoline derivatives serve as privileged scaffolds. Specifically, **Ethyl 2-phenylquinoline-4-carboxylate** (Molecular Weight: 277.32 g/mol , Formula: $C_{18}H_{15}NO_2$) is a critical intermediate used in the synthesis of antibacterial agents, antiviral enterovirus inhibitors, and luminescent transition-metal complexes[1][2][3].

As a Senior Application Scientist, I approach the structural validation of such heterocyclic scaffolds not merely as a checklist of spectral peaks, but as a holistic, self-validating system. This whitepaper provides an in-depth, authoritative guide to the synthesis, isolation, and orthogonal spectroscopic characterization (NMR, FT-IR, and MS) of **Ethyl 2-phenylquinoline-**

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4-carboxylate. By understanding the causality behind each experimental choice and spectral signal, researchers can ensure absolute confidence in their structural assignments[1][4].

Synthetic Workflow & Mechanistic Causality

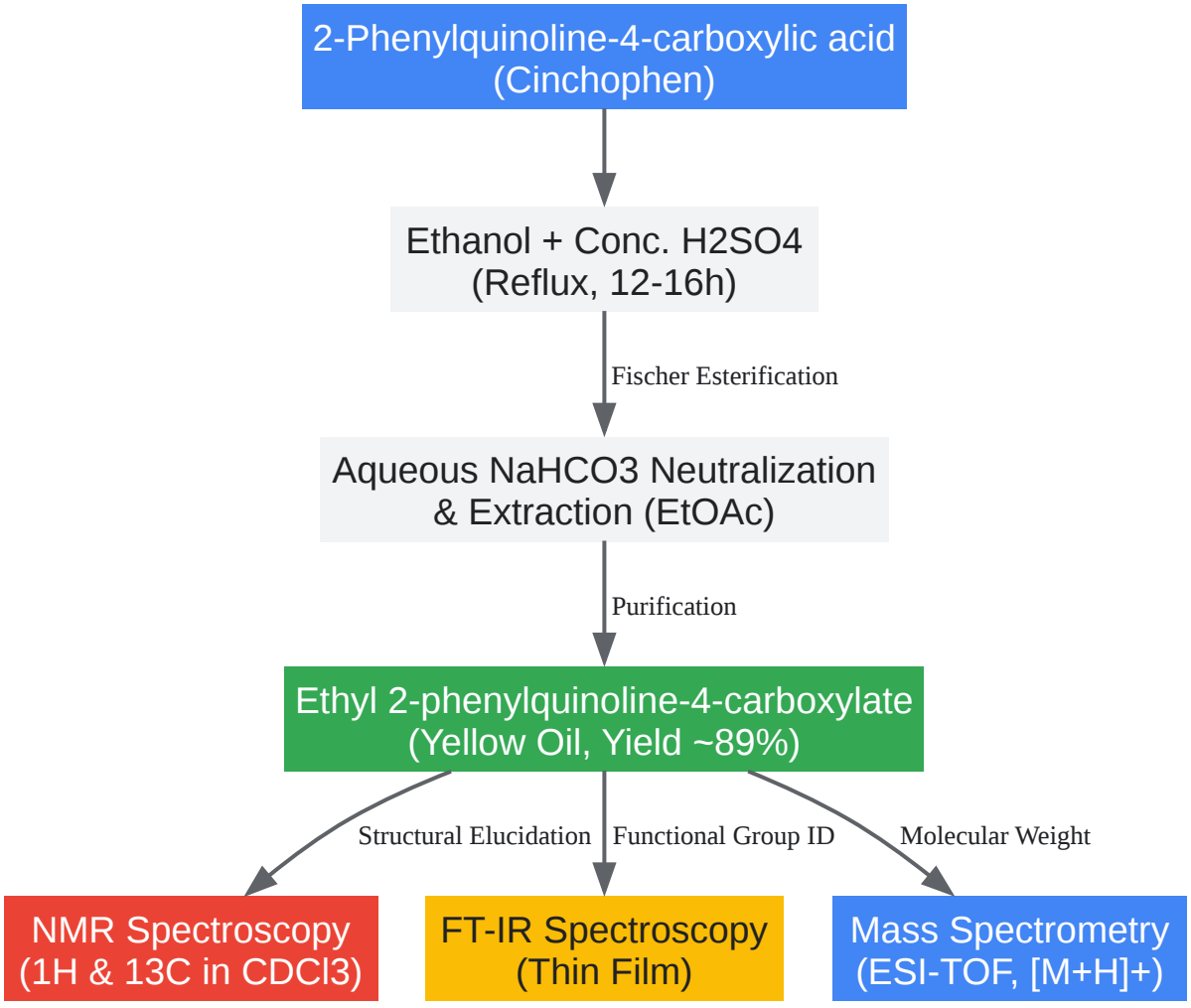
To obtain high-purity **Ethyl 2-phenylquinoline-4-carboxylate** for spectroscopic analysis, the most robust and scalable method is the acid-catalyzed Fischer esterification of 2-phenylquinoline-4-carboxylic acid (cinchophen)[1][4]. Alternative modern methods include three-component dehydrogenative reactions utilizing biomass feedstocks like ethyl lactate[5], but direct esterification remains the industrial standard for intermediate generation.

Experimental Protocol: Fischer Esterification

Every step in this protocol is designed to drive the equilibrium forward while preventing the degradation of the nitrogenous core.

- Reaction Setup: Suspend 2-phenylquinoline-4-carboxylic acid (1.0 eq) in absolute ethanol (excess, acts as both solvent and reactant).
- Catalysis: Add concentrated sulfuric acid (H_2SO_4) dropwise. Causality: The acid serves a dual purpose. It protonates the carbonyl oxygen, increasing the electrophilicity of the carbonyl carbon, and acts as a dehydrating agent to sequester water, driving the equilibrium toward the ester (Le Chatelier's principle)[4].
- Reflux: Heat the mixture to reflux (approx. 80 °C) for 12–16 hours. Monitor the reaction via TLC (Hexanes:EtOAc) to confirm the consumption of the highly polar starting material.
- Workup & Neutralization: Cool the mixture and concentrate it under reduced pressure. Pour the residue over crushed ice and neutralize carefully with saturated aqueous $NaHCO_3$. Causality: Neutralization is critical to deprotonate the quinoline nitrogen (pKa ~4.9), ensuring the product partitions entirely into the organic phase during extraction.
- Extraction & Purification: Extract with Ethyl Acetate (3x). Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4, and evaporate. The resulting crude product is purified via silica gel flash chromatography to yield a yellow oil (Yield: ~89%)[1][4].

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Workflow for the synthesis and orthogonal spectroscopic validation of the target ester.

Orthogonal Spectroscopic Characterization

A self-validating analytical system requires orthogonal techniques. NMR provides the carbon-hydrogen framework, FT-IR confirms the functional group transformation, and Mass Spectrometry verifies the absolute molecular weight[1][4].

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation: The purified yellow oil is dissolved in deuterated chloroform ($CDCl_3$). Causality: $CDCl_3$ is chosen because its non-polar nature perfectly solvates the lipophilic ethyl ester, providing sharp, well-resolved multiplets without the risk of proton exchange[1].

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^{1}H NMR Analysis (400 MHz, $CDCl_3$)

The proton spectrum is defined by two distinct regions: the highly deshielded aromatic core and the aliphatic ethyl ester side chain[1][5]. The transformation is self-validated by the disappearance of the broad carboxylic acid proton (>11.0 ppm) and the emergence of an ABX_3 spin system (a quartet and a triplet)[4].

Table 1: ^{1}H NMR Spectral Data and Causality[1][4][5]

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Chemical Shift (δ, ppm)	Multiplicity	Integration	J-Coupling (Hz)	Assignment & Mechanistic Causality
8.74	**Doublet (d)**	**1H**	**8.4**	Quinoline H-5: **Highly deshielded due to the anisotropic effect of the adjacent C=O group at C-4 and the aromatic ring current.**
8.38	Singlet (s)	1H	-	Quinoline H-3: Appears as a sharp singlet, an absolute diagnostic marker for 2,4-disubstituted quinolines.
8.26–8.16	Multiplet (m)	3H	-	Quinoline H-8 & Phenyl ortho-H: Deshielded by the adjacent electronegative quinoline nitrogen.
7.76	Triplet (t)	1H	7.6	Quinoline H-7: Standard aromatic coupling.
7.61	Triplet (t)	1H	7.2	Quinoline H-6: Standard

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Chemical Shift (δ, ppm)	Multiplicity	Integration	J-Coupling (Hz)	Assignment & Mechanistic Causality
				aromatic coupling.
7.56–7.52	Multiplet (m)	3H	-	Phenyl meta/para-H: Resonate slightly upfield from the ortho-protons.
4.54	Quartet (q)	2H	7.1	Ester -OCH_2-: Strongly deshielded by the adjacent ester oxygen; splits into a quartet due to the adjacent methyl group.

| 1.49 | Triplet (t) | 3H | 7.1 | Ester -CH_3: Splits into a triplet due to the adjacent methylene protons. |

^{13}C NMR Analysis (100 MHz, $CDCl_3$)

The ^{13}C spectrum provides definitive proof of the carbon skeleton, showcasing 16 distinct carbon environments corresponding to the 18 carbons in the molecule (with symmetry in the phenyl ring accounting for the overlap)[1][5].

Table 2: ^{13}C NMR Spectral Data[1][4][5]

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Chemical Shift (δ, ppm)	Assignment & Structural Significance
166.4	Ester Carbonyl (C=O): **Confirms the successful esterification. Shifted slightly upfield compared to aliphatic ketones due to oxygen resonance.**
156.7	Quinoline C-2: Highly deshielded due to direct attachment to the electronegative nitrogen and the phenyl ring.
149.2	Quinoline C-8a: Bridgehead carbon adjacent to the nitrogen atom.
138.8	Phenyl C-1': Ipso carbon of the attached phenyl ring.
136.1	Quinoline C-4: Carbon attached directly to the electron-withdrawing ester group.
130.3 – 120.2	Aromatic Carbons: 9 distinct signals for the remaining quinoline and phenyl carbons (130.3, 129.9, 129.7, 128.9, 127.7, 127.5, 125.4, 124.0, 120.2).
61.9	Ester Methylene (-OCH_2-): Characteristic shift for an sp^3 carbon bound to oxygen.
14.4	Ester Methyl (-CH_3): Terminal aliphatic carbon.

Fourier-Transform Infrared (FT-IR) Spectroscopy & Mass Spectrometry

While NMR maps the connectivity, FT-IR and MS confirm the functional groups and absolute mass, respectively[1][4].

- FT-IR Causality: The absence of a broad O-H stretch (typically 2500–3300 cm^{-1}) proves the complete consumption of the starting carboxylic acid. The presence of a sharp, intense peak at 1724 cm^{-1} is the definitive signature of a conjugated ester carbonyl stretch[1][4].

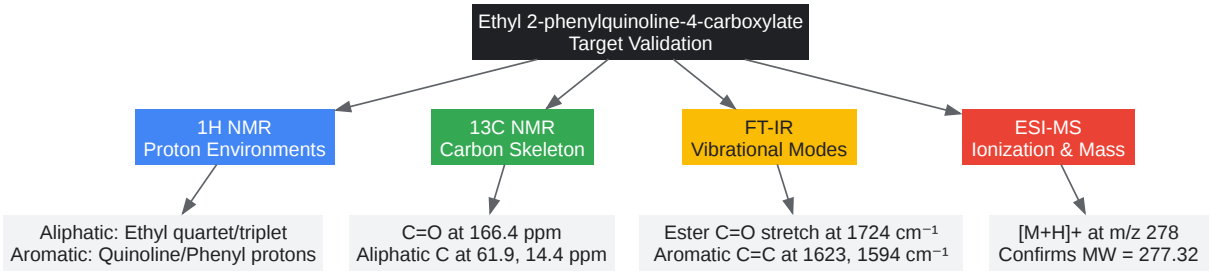
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- MS Causality: Electrospray Ionization Time-of-Flight (ESI-TOF) mass spectrometry utilizes soft ionization, preventing total fragmentation and allowing the observation of the pseudo-molecular ion. The detection of m/z 278 $[M+H]^+$ perfectly matches the calculated exact mass of the protonated molecule[1][4].

Table 3: FT-IR and Mass Spectrometry Data[1][4]

Technique	Signal / m/z	Assignment / Causality
FT-IR (Film)	**2983 cm^{-1}**	**Aliphatic C-H stretching (Ethyl group)**
FT-IR (Film)	1724 cm^{-1}	Strong ester C=O stretching (Conjugated system)
FT-IR (Film)	1623, 1594 cm^{-1}	Aromatic C=C stretching modes
FT-IR (Film)	1248, 1230 cm^{-1}	C-O stretching (Ester linkage)

| ESI-TOF MS | m/z 278 | $[M+H]^+$ pseudo-molecular ion (Calculated MW = 277.32) |



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Orthogonal spectroscopic logic for validating the target structure.

Conclusion

The rigorous characterization of **Ethyl 2-phenylquinoline-4-carboxylate** relies on a self-validating matrix of spectroscopic data. The ^1H NMR ABX_3 spin system and the ^{13}C NMR signal at 61.9 ppm confirm the ethyl integration, while the FT-IR stretch at 1724 cm^{-1} and the MS

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$[M+H]^+$ peak at 278 m/z lock in the ester functionality and molecular weight[1][4][5]. By adhering to these causal interpretations, researchers can ensure high-fidelity structural assignments necessary for downstream pharmaceutical and materials development.

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